

An In-depth Technical Guide to 1-Chloropinacolone (CAS: 13547-70-1)

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Compound of Interest

Compound Name: 1-Chloropinacolone

Cat. No.: B081408

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Abstract

This technical guide provides a comprehensive overview of **1-Chloropinacolone** (CAS: 13547-70-1), a key chemical intermediate in the pharmaceutical and agrochemical industries. This document consolidates essential information on its chemical and physical properties, safety and handling protocols, spectroscopic data, and detailed experimental procedures. Particular emphasis is placed on its role as a precursor for triazole compounds, which exhibit a wide range of biological activities.

Introduction

1-Chloropinacolone, systematically named 1-chloro-3,3-dimethyl-2-butanone, is an α -haloketone that serves as a versatile building block in organic synthesis.^[1] Its structure, featuring a reactive chlorine atom adjacent to a carbonyl group, makes it a valuable electrophile for a variety of nucleophilic substitution and condensation reactions.^[2] This reactivity is fundamental to its primary application as an intermediate in the synthesis of pharmaceuticals, particularly triazole-based antifungal, antiviral, and antibacterial agents, as well as in the production of pesticides.^{[3][4][5]}

Chemical and Physical Properties

1-Chloropinacolone is a clear, colorless to slightly yellow liquid at room temperature.[1][5] It is not miscible with water but is soluble in organic solvents.[1][2] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **1-Chloropinacolone**

Property	Value	Reference(s)
CAS Number	13547-70-1	[1]
Molecular Formula	C ₆ H ₁₁ ClO	[1]
Molecular Weight	134.60 g/mol	[6]
IUPAC Name	1-chloro-3,3-dimethylbutan-2-one	[7]
Synonyms	1-Chloro-3,3-dimethyl-2-butanone, Chloromethyl tert-butyl ketone	[2]
Appearance	Clear, slightly yellow liquid	[1][5]
Melting Point	-13 °C	[1][7]
Boiling Point	170-173 °C	[1][7]
Density	1.025 g/mL at 25 °C	[1]
Flash Point	67 °C (153 °F)	[1][7]
Refractive Index (n ₂₀ /D)	1.442	[1]
Water Solubility	Not miscible	[1][4]
Vapor Pressure	1.39 mmHg at 25 °C	[1]
InChI	InChI=1S/C6H11ClO/c1-6(2,3)5(8)4-7/h4H2,1-3H3	[2]
InChIKey	ULSAJQMHTGKPIY-UHFFFAOYSA-N	[2]
SMILES	CC(C)(C)C(=O)CCl	[2]

Spectroscopic Data

The structural characterization of **1-Chloropinacolone** is supported by various spectroscopic techniques. The key data are summarized in the following tables.

Table 2: ^1H NMR Spectral Data (400 MHz, CDCl_3)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Reference(s)
4.410	Singlet	2H	$-\text{CH}_2\text{Cl}$	[8]
1.221	Singlet	9H	$-\text{C}(\text{CH}_3)_3$	[8]

Table 3: ^{13}C NMR Spectral Data

Chemical Shift (ppm)	Assignment
~205-220	C=O (Ketone)
~40-45	$-\text{CH}_2\text{Cl}$
~25-35	$-\text{C}(\text{CH}_3)_3$
~20-30	$-\text{C}(\text{CH}_3)_3$

(Note: Specific literature values for ^{13}C NMR were not available in the search results. The provided ranges are typical for the assigned carbon environments.)

Table 4: IR Spectral Data (Liquid Film)

Wavenumber (cm ⁻¹)	Intensity	Assignment
~1715-1740	Strong	C=O Stretch (Ketone)
~2870-2970	Medium-Strong	C-H Stretch (Alkyl)
~1465	Medium	C-H Bend (CH ₂)
~1370	Medium	C-H Bend (CH ₃)
~600-800	Medium-Strong	C-Cl Stretch

(Note: A specific peak list for the IR spectrum was not available. The provided ranges are characteristic absorptions for the functional groups present in the molecule.)

Table 5: Mass Spectrometry Data (Electron Ionization)

m/z	Relative Intensity	Possible Fragment	Reference(s)
134	1.1%	[M] ⁺ (Molecular ion, ³⁵ Cl)	[8]
136	-	[M+2] ⁺ (Isotope peak, ³⁷ Cl)	
85	37.2%	[M - CH ₂ Cl] ⁺	[8]
57	100%	[C(CH ₃) ₃] ⁺ (tert-butyl cation)	[8]
41	43.3%	[C ₃ H ₅] ⁺	[8]

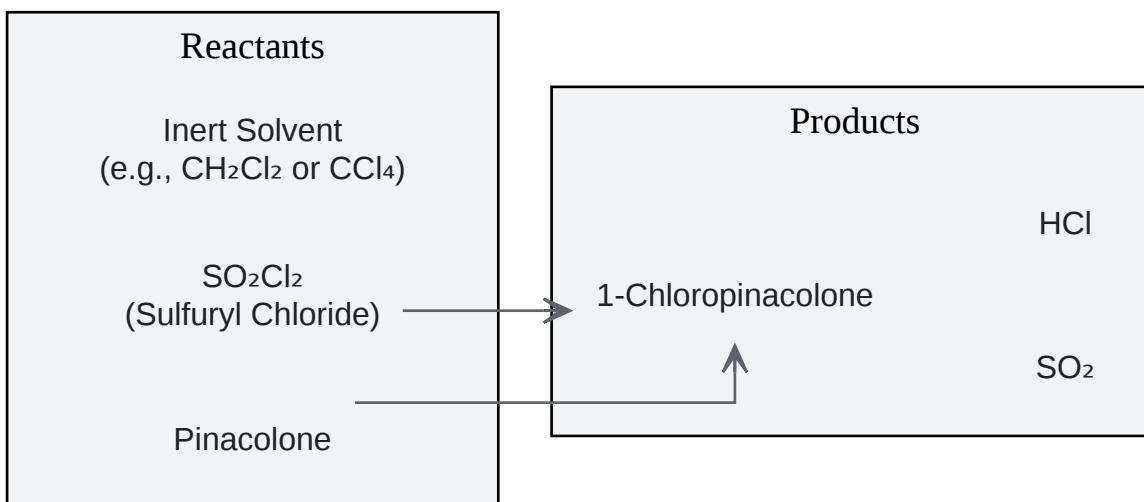
Synthesis and Experimental Protocols

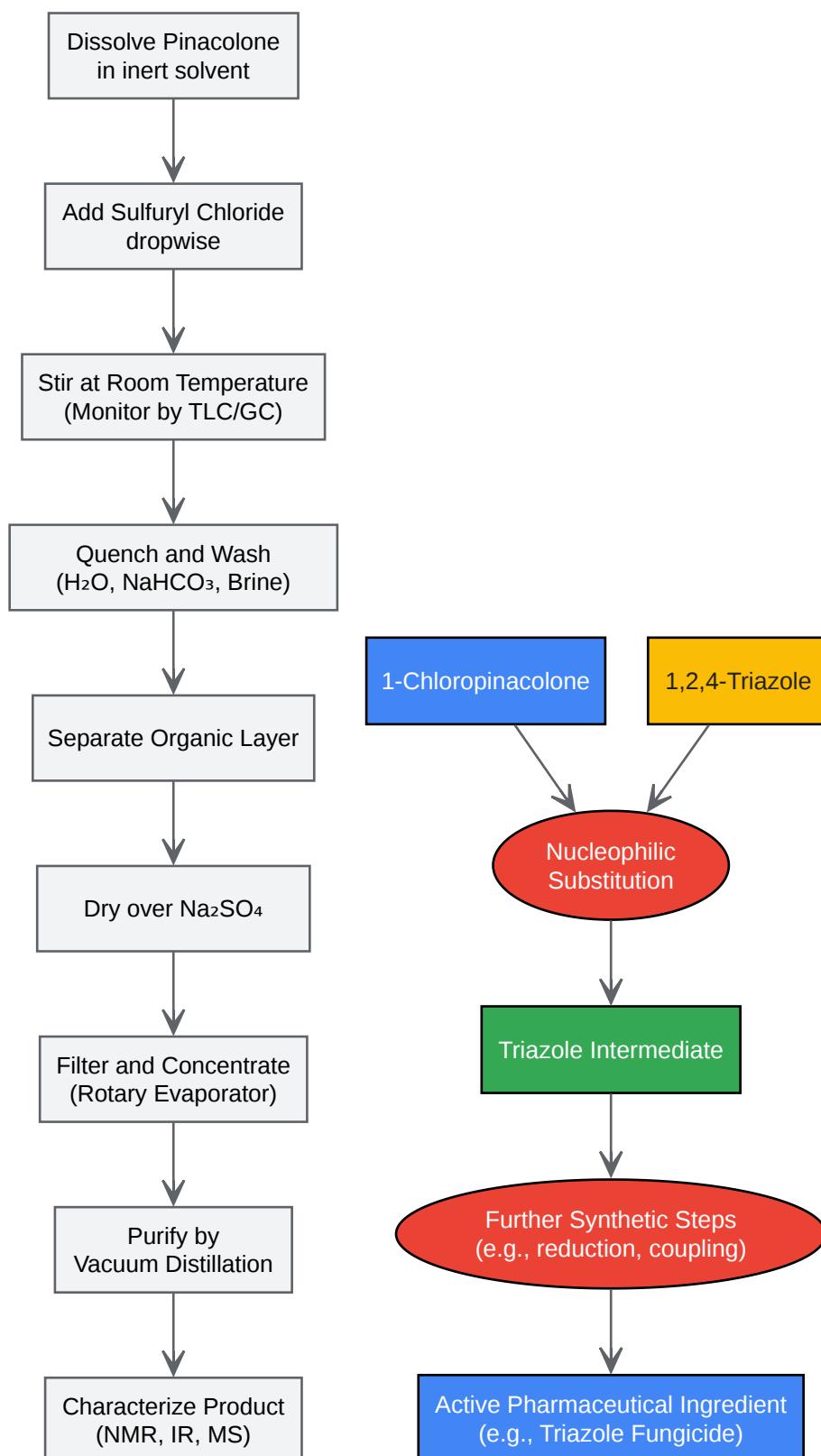
1-Chloropinacolone is typically synthesized via the direct chlorination of its precursor, pinacolone.^[9] Industrial production often utilizes chlorine gas in a methanol solvent at low temperatures to minimize the formation of di- and tri-chlorinated byproducts.^[9] For laboratory-scale synthesis, sulfonyl chloride in an inert solvent is a common and effective chlorinating agent.

General Laboratory Synthesis of 1-Chloropinacolone from Pinacolone

This protocol is a representative method for the α -chlorination of a ketone and can be adapted for the synthesis of **1-Chloropinacolone**.

Reaction Scheme:



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